

2,2-Bis[4-(4-aminophenoxy)phenyl]propane proper disposal procedures

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Compound of Interest

Compound Name: 2,2-Bis[4-(4-aminophenoxy)phenyl]propane

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Proper Disposal of 2,2-Bis[4-(4-aminophenoxy)phenyl]propane (BAPP)

Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of **2,2-Bis[4-(4-aminophenoxy)phenyl]propane** (BAPP), a diamino monomer commonly used in the synthesis of polyimides, is critical to ensure laboratory safety and environmental protection. This guide provides a step-by-step operational plan for its disposal, adhering to standard safety protocols.

I. Immediate Safety Considerations

Before handling BAPP for disposal, it is imperative to be aware of its potential hazards. The substance is classified as a skin sensitizer and may cause long-lasting harmful effects to aquatic life.[1] Some safety data sheets also indicate that it is harmful if swallowed and can cause skin and eye irritation.[2] Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles or a face shield.[3]

- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator is recommended.

II. Step-by-Step Disposal Procedure

The recommended disposal method for BAPP is to containerize the waste and arrange for collection by a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular trash.^[3]

Step 1: Waste Collection

- Carefully sweep up solid BAPP, avoiding the creation of dust.^{[1][3]} If practical, use vacuum equipment for collection.^[1]
- For residual amounts on labware, use appropriate cleaning methods and collect the contaminated materials.

Step 2: Containerize the Waste

- Place the collected BAPP waste into a suitable, clearly labeled, and sealable container.
- Ensure the container is kept tightly closed to prevent any leakage or release of dust.^{[1][3]}

Step 3: Labeling and Storage

- Clearly label the waste container with the chemical name: "Waste **2,2-Bis[4-(4-aminophenoxy)phenyl]propane**" and appropriate hazard symbols.
- Store the sealed container in a designated, well-ventilated waste storage area, away from incompatible materials such as oxidizing agents.^[3]

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and proper disposal.

- Provide the waste disposal service with the Safety Data Sheet (SDS) for BAPP to ensure they have all the necessary information for safe handling and disposal.

III. Quantitative Data Summary

While specific quantitative disposal limits are determined by local regulations, the following table summarizes key physical and chemical properties of BAPP relevant to its handling and disposal.

Property	Value
Chemical Formula	C ₂₇ H ₂₆ N ₂ O ₂
CAS Number	13080-86-9
Physical State	Solid: Powder
Appearance	White/Off-White
Melting Point	126-128 °C
Hazard Classifications	Skin Sensitizer, Aquatic Chronic 4

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,2-Bis[4-(4-aminophenoxy)phenyl]propane**.



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Caption: Workflow for the safe disposal of **2,2-Bis[4-(4-aminophenoxy)phenyl]propane**.

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- To cite this document: BenchChem. [2,2-Bis[4-(4-aminophenoxy)phenyl]propane proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077367#2-2-bis-4-4-aminophenoxy-phenyl-propane-proper-disposal-procedures>]

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